

An In-depth Technical Guide to Hydrated Gadolinium Compounds

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Compound of Interest

Compound Name: gadolinium;trihydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of common hydrated gadolinium compounds, often generically referred to but imprecisely termed "gadolinium trihydrate." Given the ambiguity of the term, this document focuses on well-characterized hydrated gadolinium salts utilized in research and development. It covers their chemical properties, and where available, will delve into experimental protocols and relevant biological pathways.

Section 1: Chemical Identity and Properties

The term "gadolinium trihydrate" lacks specificity for a single, well-defined chemical entity. In scientific literature and commercial listings, gadolinium exists in hydrated forms with various anions and differing numbers of water molecules. This section clarifies the chemical formulas and molecular weights of several common hydrated gadolinium compounds.

Table 1: Molecular Properties of Common Hydrated Gadolinium Compounds

Compound Name	Chemical Formula	Molecular Weight (g/mol)	Anhydrous Molecular Weight (g/mol)
Gadolinium(III) Nitrate Hexahydrate	$\text{Gd}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$	451.36[1]	343.27[2]
Gadolinium(III) Chloride Hexahydrate	$\text{GdCl}_3 \cdot 6\text{H}_2\text{O}$	371.70	263.61[3]
Gadolinium(III) Acetate Hydrate	$\text{Gd}(\text{CH}_3\text{CO}_2)_3 \cdot x\text{H}_2\text{O}$	Not specified	334.38[4]
Gadolinium Carbonate Hydrate	$\text{Gd}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$	494.53 (for trihydrate) [5]	Not applicable

Section 2: Applications in Research and Drug Development

Hydrated gadolinium salts are pivotal starting materials in various scientific domains, most notably in the synthesis of contrast agents for Magnetic Resonance Imaging (MRI) and in the development of novel therapeutic agents.

Gadolinium(III) Nitrate Hexahydrate is a highly soluble salt of gadolinium, making it a versatile precursor for the synthesis of gadolinium-based materials.[1] Its applications span:

- **MRI Contrast Agents:** It serves as a source of the Gd^{3+} ion, which is chelated to organic ligands to create stable and less toxic contrast agents. The high magnetic moment of the Gd^{3+} ion significantly alters the relaxation times of water protons in its vicinity, enhancing image contrast.
- **Catalysis:** In chemical synthesis, it is used to prepare gadolinium-based catalysts that can improve the efficiency of organic reactions.[1]
- **Materials Science:** It is a precursor for creating nanostructured gadolinium materials with potential applications in targeted drug delivery and neutron-capture therapy.[1]

Gadolinium(III) Chloride and its hexahydrate are also fundamental in the study of lanthanide chemistry and in the development of Gd^{3+} -based technologies. The Gd^{3+} ion is of particular interest due to its maximum number of unpaired electron spins for any known element, leading to its significant paramagnetic properties.[3]

Further sections on experimental protocols and signaling pathways are in development and will be included as more specific information is retrieved.

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